

Application Notes & Protocols: Nematicidal and Insecticidal Activity of Paecilomide

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Compound of Interest

Compound Name: *Paecilomide*

Cat. No.: *B12419051*

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals to evaluate the nematicidal and insecticidal properties of **Paecilomide**, a pyridone alkaloid derived from the fungus *Paecilomyces lilacinus*.

Nematicidal Activity Assays

While **Paecilomide** has been reported to exhibit nematicidal activities, detailed public data on its specific efficacy (e.g., LC50) remains limited.[1] The following protocols are standard methods for evaluating the nematicidal potential of purified compounds like **Paecilomide** against common plant-parasitic nematodes, such as the root-knot nematode (*Meloidogyne incognita*).

Data Presentation: Nematicidal Activity

Quantitative data from nematicidal assays should be summarized to determine the median lethal concentration (LC50). While specific LC50 values for **Paecilomide** are not prominently available, Table 1 provides an example based on another novel nematicidal compound isolated from a *Paecilomyces* species to illustrate data presentation.[2]

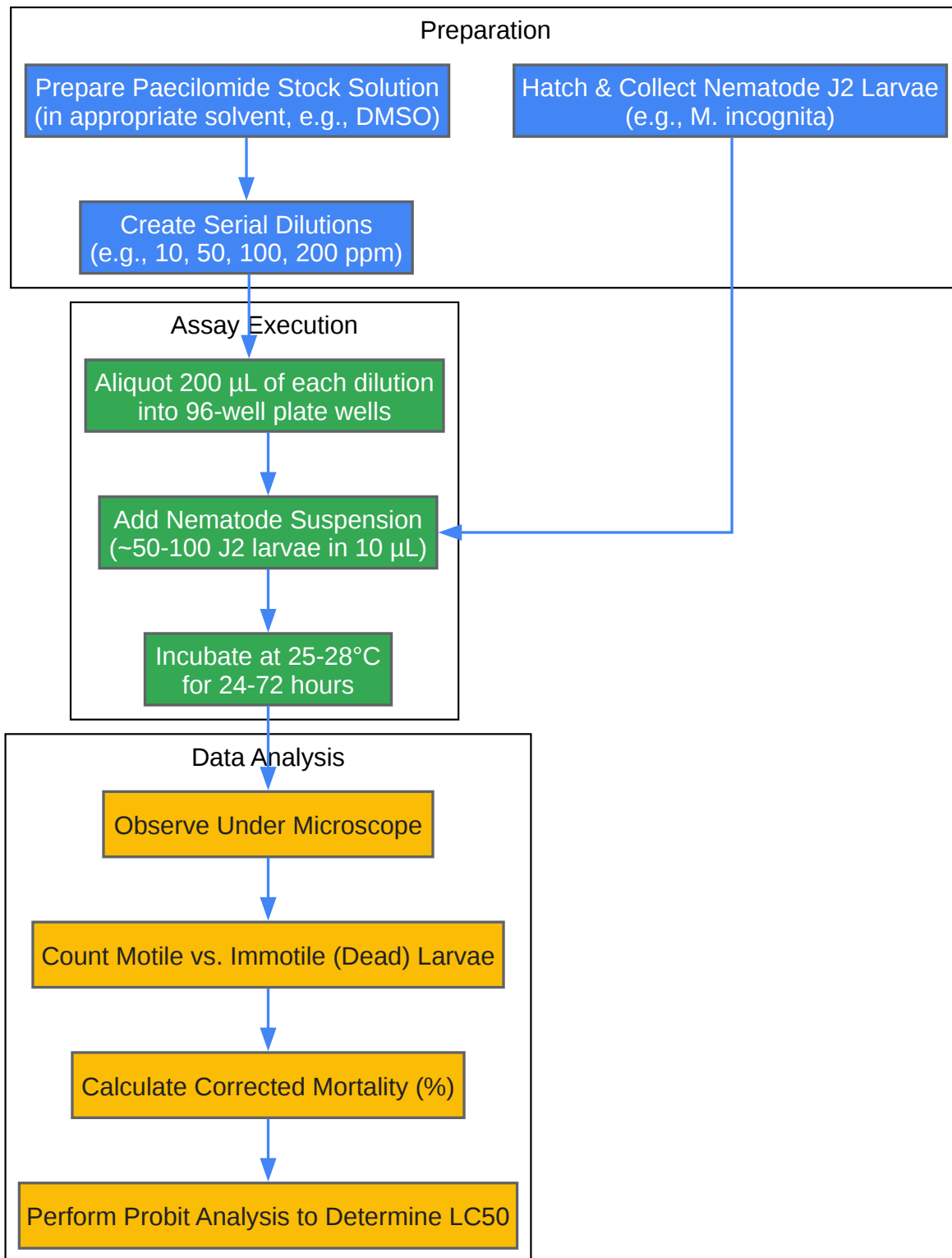
Table 1: Example of Nematicidal Activity Data for a Compound from *Paecilomyces* sp.

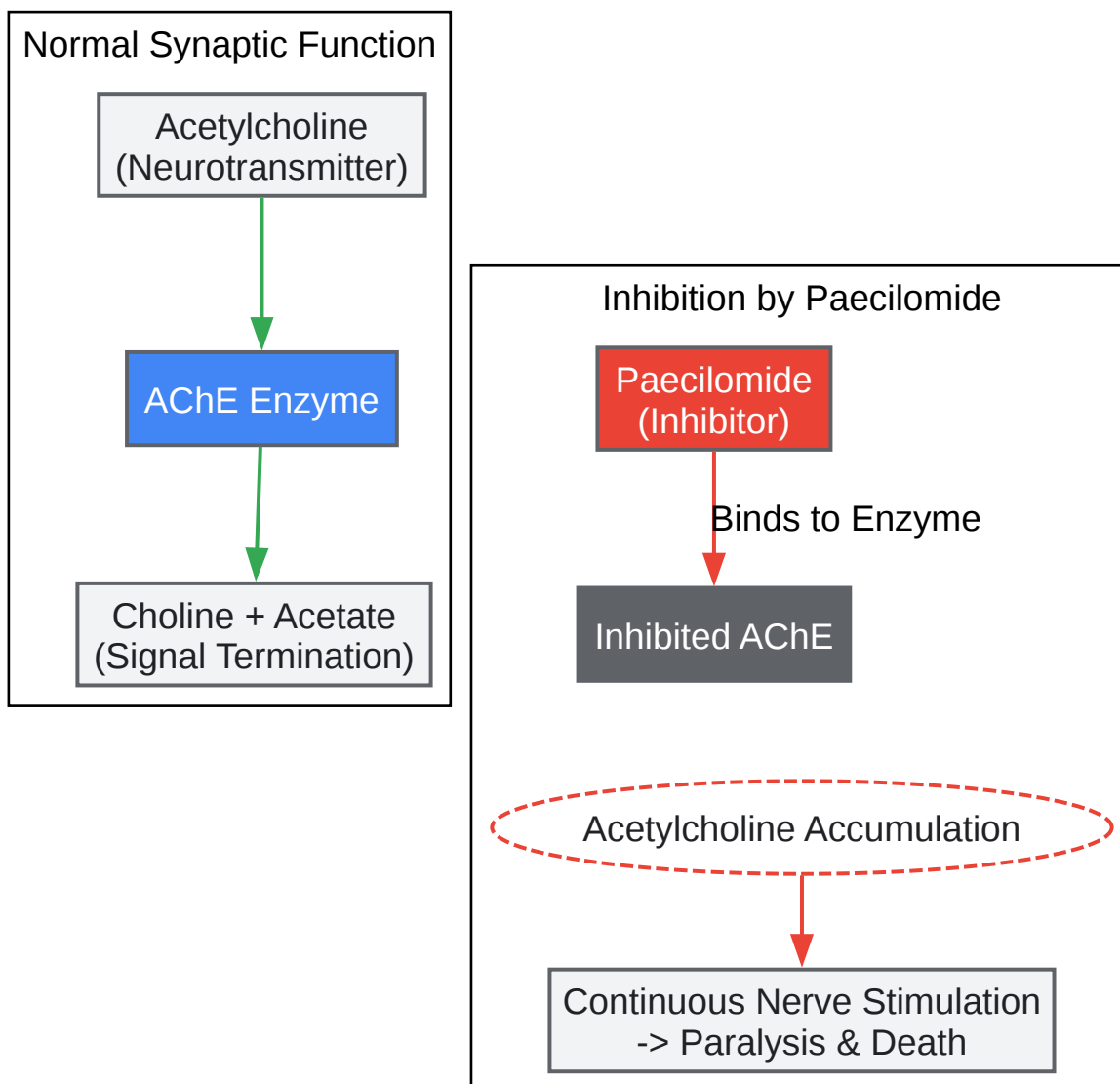
Compound	Target Nematode	Exposure Time (hours)	LC50 (mg/L)
4-(4'-carboxy-2'-ethyl-hydroxypentyl)-5,6-dihydro-6-methylcyclobuta[b]pyridine-3,6-dicarboxylic acid[2]	Meloidogyne incognita	24	47.1
4-(4'-carboxy-2'-ethyl-hydroxypentyl)-5,6-dihydro-6-methylcyclobuta[b]pyridine-3,6-dicarboxylic acid[2]	Panagrellus redivivus	24	50.86

| 4-(4'-carboxy-2'-ethyl-hydroxypentyl)-5,6-dihydro-6-methylcyclobuta[b]pyridine-3,6-dicarboxylic acid[2] | Bursaphelenchus xylophilus | 24 | 167.7 |

Experimental Workflow: Nematicidal Assay

The general workflow for an in vitro nematicidal larval mortality assay is depicted below.





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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 2. Nematicidal activity of *Paecilomyces* spp. and isolation of a novel active compound - PubMed [pubmed.ncbi.nlm.nih.gov]
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